5-bromo-2-methylphenyl substituted cyclopropanol derivatives

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Compound of Interest

Compound Name:	*1-(5-Bromo-2-methylphenyl)cyclopropan-1-ol*
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An In-Depth Technical Guide to 5-Bromo-2-Methylphenyl Substituted Cyclopropanol Derivatives for Advanced Drug Discovery

Executive Summary

This guide provides a comprehensive technical overview of 5-bromo-2-methylphenyl substituted cyclopropanol derivatives, a class of molecules with significant potential in medicinal chemistry and synthetic organic chemistry. Cyclopropanols are valued as versatile three-carbon synthons, acting as stable alcohols or as equivalents of homoenolates, enabling a diverse range of chemical transformations.[1] The incorporation of the 5-bromo-2-methylphenyl moiety introduces specific steric and electronic features, such as lipophilicity, metabolic blocking potential, and the capacity for halogen bonding, making these derivatives highly attractive for drug design. This document details robust synthetic methodologies, thorough characterization protocols, key reactivity pathways, and a forward-looking perspective on their application in developing novel therapeutics. By explaining the causality behind experimental choices and grounding all claims in authoritative literature, this guide serves as an essential resource for professionals seeking to leverage these unique chemical entities.

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Introduction: The Strategic Value of Substituted Cyclopropanols in Drug Discovery

The cyclopropane ring is far more than a simple cycloalkane; its inherent ring strain (approximately 27 kcal/mol) imparts unique "unsaturated" or π-character, allowing it to serve as a rigid, three-dimensional scaffold or a bioisosteric replacement for functionalities like double bonds or carbonyl groups.[1][2] This structural rigidity can lock a molecule into a bioactive conformation, enhancing binding affinity and selectivity for its biological target. The cyclopropane motif is a core structural unit in numerous biologically active natural products and approved drugs, noted for improving metabolic stability and pharmacokinetic profiles.[3]

The specific substituent, 5-bromo-2-methylphenyl, is of strategic importance. The methyl group at the ortho position provides steric bulk, which can influence the conformation of the molecule and hinder metabolic degradation at that position. The bromine atom at the meta position is an electron-withdrawing group that can serve as a powerful halogen bond donor—a crucial, non-covalent interaction in modern drug-receptor binding. Furthermore, this bromo-phenyl motif is a key intermediate in the synthesis of important pharmaceuticals, including SGLT2 inhibitors used in anti-diabetic agents.[4]

When this privileged aromatic system is combined with the versatile cyclopropanol core, the resulting derivatives become powerful building blocks. Cyclopropanols can undergo synthetically useful transformations with either retention or cleavage of the strained three-carbon ring.[1] In ring-opening reactions, they act as formal equivalents of homoenolates, providing access to β-functionalized ketones that are otherwise challenging to synthesize.[5] This dual reactivity makes them exceptionally valuable for creating diverse molecular libraries for high-throughput screening.

Part I: Synthesis of 5-bromo-2-methylphenyl Substituted Cyclopropanol Derivatives

The synthesis of these target molecules requires a careful selection of methods based on precursor availability, desired substitution patterns, and scalability. A general retrosynthetic approach highlights the key bond disconnections and strategic starting materials.

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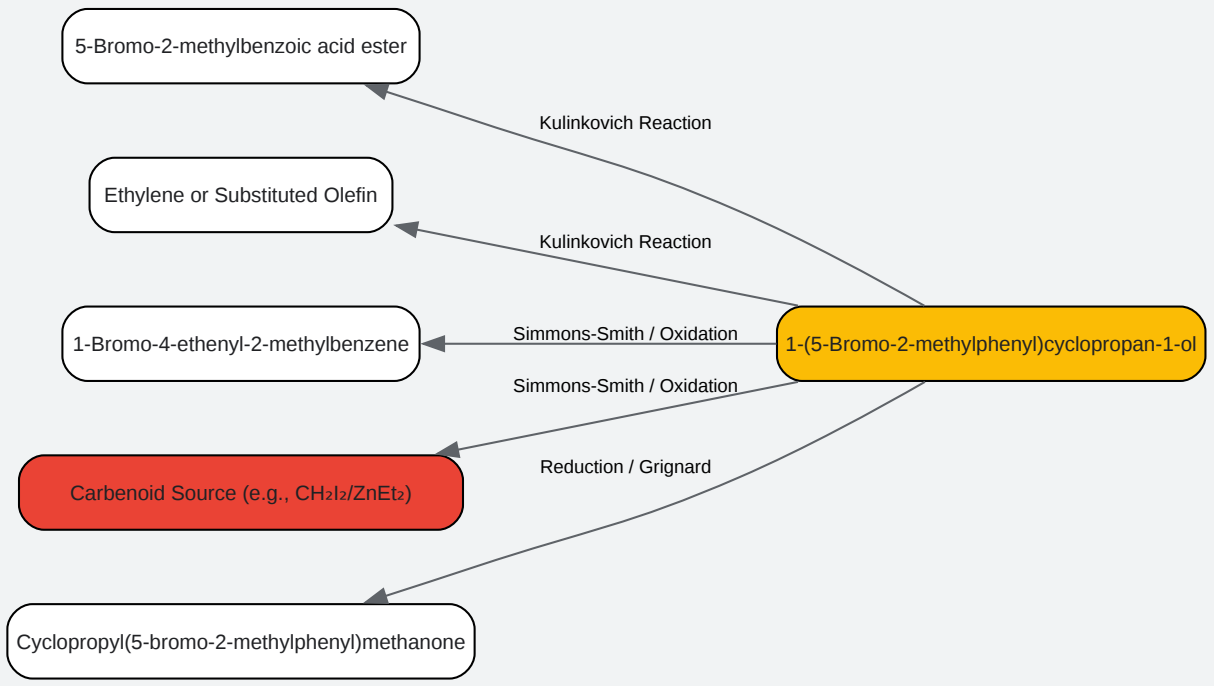

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Caption: Retrosynthetic analysis of the target cyclopropanol.

Method A: The Kulinkovich Hydroxycyclopropanation

This is arguably the most direct and powerful method for constructing 1-substituted cyclopropanols. It involves the reaction of a carboxylic acid ester with an olefin, mediated by a titanium(IV) isopropoxide catalyst and a Grignard reagent.[1][6]

Causality: The reaction proceeds through a titanacyclopropane intermediate, which is formed from the olefin and a reduced titanium species. This intermediate then reacts with the ester. The choice of a Grignard reagent like ethylmagnesium bromide (EtMgBr) is critical; it serves not as a nucleophile but as a reducing agent for the titanium catalyst and as a source of ethane/ethylene, which drives the catalytic cycle. The high efficiency stems from its ability to form the three-membered ring and install the hydroxyl group in a single, convergent step.

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- Apparatus Setup: Under an inert atmosphere of argon, add anhydrous tetrahydrofuran (THF, 100 mL) to a flame-dried, three-necked 250 mL round-bottom flask equipped with a magnetic stirrer, dropping funnel, and thermometer.
- Catalyst Preparation: Cool the THF to 0 °C. Add titanium(IV) isopropoxide ($Ti(Oi\text{-}Pr)_4$, 1.2 equivalents) via syringe.
- Grignard Addition: Add a solution of ethylmagnesium bromide (EtMgBr, 3.0 M in diethyl ether, 2.2 equivalents) dropwise via the dropping funnel, maintaining the internal temperature below 5 °C. A color change to dark brown or black indicates the formation of the active low-valent titanium species.
- Ester Addition: Prepare a solution of methyl 5-bromo-2-methylbenzoate (1.0 equivalent) in anhydrous THF (20 mL). Add this solution dropwise to the reaction mixture at 0 °C.
- Reaction: Allow the mixture to warm to room temperature and stir for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Quench: Upon completion, cool the flask to 0 °C and slowly quench the reaction by the dropwise addition of saturated aqueous ammonium chloride (NH_4Cl) solution (50 mL). Caution: The quench is exothermic.
- Workup: Dilute the mixture with diethyl ether (100 mL) and filter through a pad of Celite® to remove titanium salts. Transfer the filtrate to a separatory funnel, wash with brine (2 x 50 mL), dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purification: Purify the resulting crude oil by flash column chromatography on silica gel (eluent: 10-20% ethyl acetate in hexanes) to yield the title compound.

Method B: Simmons-Smith Cyclopropanation Route

This classic method involves the stereospecific conversion of an alkene to a cyclopropane using an organozinc carbenoid.[7][8] For cyclopropanol synthesis, this requires a multi-step sequence starting from a vinyl-substituted arene, which is not commercially available and must be prepared first.

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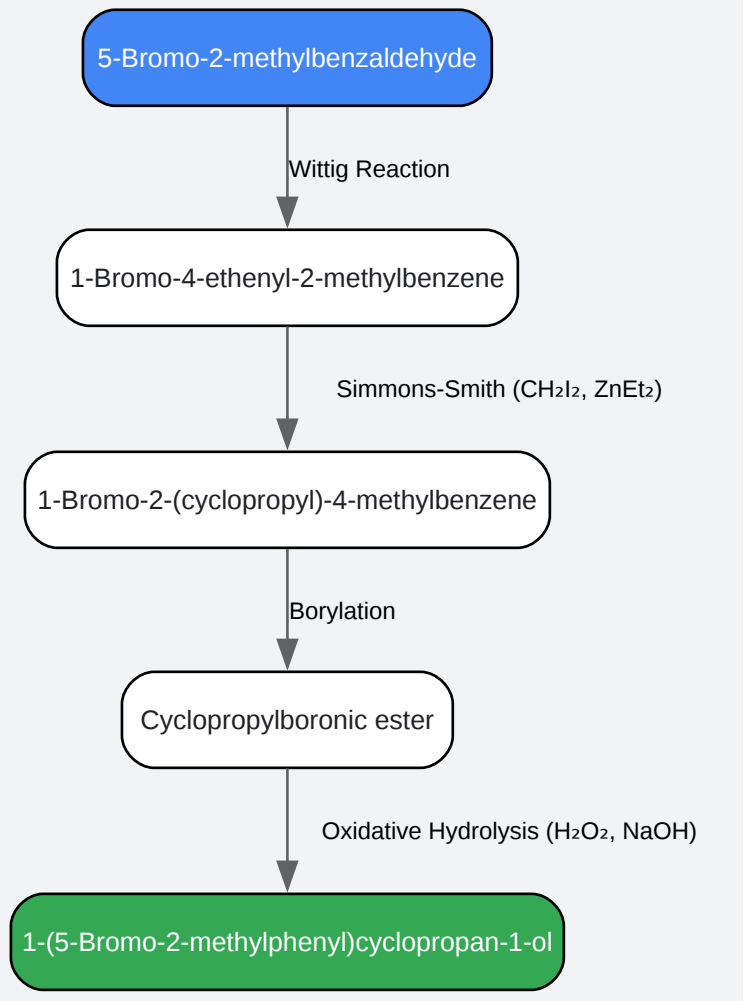
Causality: The Simmons-Smith reaction is effective because the (iodomethyl)zinc iodide (ICH_2ZnI) carbenoid transfers a methylene group to the alkene in a concerted fashion, preserving the stereochemistry of the starting alkene.[9] The directing effect of nearby hydroxyl groups is a key feature; the zinc atom coordinates to the oxygen, delivering the methylene group to the cis face.[8] To form a cyclopropanol from a simple vinyl arene, an oxidation step is required post-cyclopropanation, often via oxidative hydrolysis of a cyclopropylboronate intermediate.[6]



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Caption: Workflow for the Simmons-Smith based synthesis.

Comparative Analysis of Synthetic Routes

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Feature	Method A: Kulinkovich	Method B: Simmons-Smith Route
Convergence	Highly convergent (1 step from ester)	Linear, multi-step sequence
Precursors	Readily available substituted benzoic acids	Requires synthesis of vinyl arene
Reagents	Air/moisture sensitive Grignard and Ti reagents	Air-sensitive organozinc reagents
Stereoselectivity	Substrate-dependent; can be diastereoselective[6]	Highly stereospecific (retains alkene geometry)[7]
Scalability	Good; established for large-scale synthesis[6]	Can be challenging due to multiple steps
Overall Yield	Generally moderate to good	Lower overall due to multiple steps

Part II: Physicochemical Properties and Spectroscopic Characterization

Unambiguous structure determination is critical. A combination of NMR spectroscopy and mass spectrometry provides the necessary data to confirm the identity and purity of the synthesized derivatives.[10]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The cyclopropyl protons typically appear in the upfield region (δ 0.5-1.5 ppm) as complex multiplets due to geminal and vicinal coupling. The aromatic protons of the 5-bromo-2-methylphenyl group will appear in the aromatic region (δ 7.0-7.8 ppm) with splitting patterns dictated by their positions. The methyl protons will be a singlet around δ 2.2-2.5 ppm. The hydroxyl proton will be a broad singlet whose chemical shift is concentration and solvent dependent.

- ^{13}C NMR: The cyclopropane carbons are also shielded, appearing at δ 10-40 ppm. The carbon bearing the hydroxyl group (C1) will be further downfield. The aromatic carbons will

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appear in the typical δ 120-145 ppm range, with the carbon attached to bromine showing a characteristic lower intensity.

- Key Insight: The coupling constants between cyclopropyl protons are stereochemically dependent: Jcis is typically larger (8-11 Hz) than Jtrans (4-8 Hz), and Jgem is usually 3-6 Hz. [11] This information is invaluable for determining the relative stereochemistry in substituted derivatives.

Mass Spectrometry (MS)

- Key Insight: The most telling feature in the mass spectrum will be the isotopic pattern of bromine. Natural bromine consists of two isotopes, ^{79}Br and ^{81}Br, in nearly a 1:1 ratio. Therefore, the molecular ion peak (M^+) and any bromine-containing fragment ions will appear as a pair of peaks of almost equal intensity, separated by two mass units. This provides definitive evidence for the presence of a single bromine atom in the molecule.

Hypothetical Spectroscopic Data	Expected Values for 1-(5-Bromo-2-methylphenyl)cyclopropan-1-ol
^1H NMR (400 MHz, $CDCl_3$)	δ 7.55 (d, 1H), 7.30 (dd, 1H), 7.10 (d, 1H), 2.35 (s, 3H), 2.10 (s, 1H, -OH), 1.15-1.05 (m, 2H), 0.95-0.85 (m, 2H)
^{13}C NMR (100 MHz, $CDCl_3$)	δ 142.1, 137.5, 131.8, 129.5, 128.8, 120.5, 60.2 (C-OH), 21.5 (CH_3), 15.8 (CH_2)
High-Res MS (ESI)	$[M+H]^+$ calculated for $C_{10}H_{12}BrO$: 227.0066; Found: 227.0068. Isotopic pattern for Br observed.

Part III: Reactivity and Synthetic Utility

The synthetic power of cyclopropanols lies in their controlled ring-opening reactions, which proceed through a homoenolate-like intermediate. This allows for the formation of a C-C bond at the β-position relative to a carbonyl group, a traditionally difficult transformation.[5]

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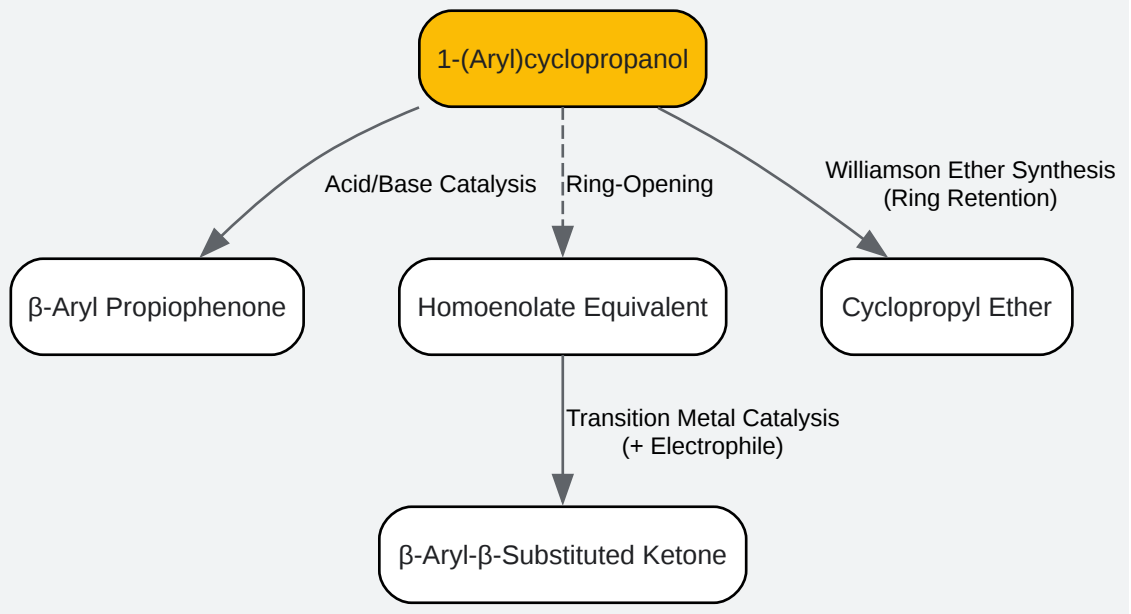

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Caption: Divergent reactivity pathways of cyclopropanols.

Ring-Opening Cross-Coupling Reactions

Transition metal catalysis can intercept the homoenolate intermediate generated from the cyclopropanol ring-opening, enabling cross-coupling with various electrophiles.[5]

Causality: Catalysts like palladium, copper, or nickel facilitate this process. The reaction likely begins with the formation of a metal alkoxide with the cyclopropanol. This intermediate undergoes ring-opening to form a metal homoenolate. This species can then engage in catalytic cycles (e.g., with aryl halides) to form new C-C bonds. The choice of catalyst and ligands is crucial to prevent side reactions like β-hydride elimination, which would lead to undesired α,β-unsaturated ketones.[5]

- Setup: To a screw-cap vial, add **1-(5-bromo-2-methylphenyl)cyclopropan-1-ol** (1.0 equiv), the desired aryl iodide (1.2 equiv), Palladium(II) acetate ($Pd(OAc)_2$, 5 mol%), a phosphine ligand such as Xantphos (10 mol%), and potassium carbonate (K_2CO_3, 2.0 equiv).
- Solvent: Add anhydrous, degassed toluene (5 mL).
- Reaction: Seal the vial and heat the mixture to 100 °C for 18-24 hours.

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- Workup: After cooling, dilute the reaction with ethyl acetate, filter through Celite®, and concentrate the filtrate.

- Purification: Purify the residue by flash column chromatography to obtain the β,β-diaryl-substituted ketone.

Part IV: Applications in Drug Development & Medicinal Chemistry

The unique structural and chemical features of 5-bromo-2-methylphenyl substituted cyclopropanols make them prime candidates for lead optimization campaigns.

- Structure-Activity Relationships (SAR): These derivatives serve as an excellent platform for exploring SAR.[12][13] The bromine atom can be replaced with other groups to probe the importance of halogen bonding or to modulate electronics. The methyl group can be altered to explore steric tolerance in a binding pocket. The cyclopropane ring itself can be further substituted to project vectors into new regions of the receptor space.

- Bioisosterism and Scaffold Hopping: The cyclopropyl group can act as a conformationally restricted mimic of a vinyl or carbonyl group. This can lead to compounds with improved metabolic stability, as the cyclopropane ring is generally more resistant to enzymatic degradation than a double bond.

- Potential Therapeutic Targets: Given that thiophene derivatives containing the 5-bromo-2-methylphenyl moiety have been investigated as potential anticancer agents, and related structures serve as intermediates for antidiabetic drugs, these cyclopropanol derivatives could be explored for similar activities.[4][14] The cyclopropane ring is also a feature in known monoamine oxidase (MAO) inhibitors like tranylcypromine, suggesting neurological targets could also be relevant.[3]

Conclusion and Future Outlook

5-bromo-2-methylphenyl substituted cyclopropanol derivatives represent a confluence of a privileged aromatic scaffold and a uniquely reactive three-carbon building block. The synthetic routes are robust, with the Kulinkovich reaction offering a particularly efficient entry point. Their

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true value is realized in their divergent reactivity, allowing access to complex β-substituted ketones through modern cross-coupling methodologies.

Future research should focus on developing enantioselective syntheses of these derivatives, which would be critical for their use as chiral building blocks in drug development.[15] Furthermore, a systematic biological evaluation of a library of these compounds against various targets (e.g., kinases, metabolic enzymes, GPCRs) is warranted to fully unlock their therapeutic potential. This guide provides the foundational chemical knowledge required to embark on that exciting endeavor.

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